

The Discovery and History of Morphothion: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Morphothion*

CAS No.: *144-41-2*

Cat. No.: *B094309*

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Abstract

This technical guide provides a comprehensive overview of the organophosphate insecticide **Morphothion**. It delves into the historical context of its discovery by Sandoz AG in the 1960s, its chemical properties, and a detailed examination of its synthesis. The guide further explores its mechanism of action as a potent acetylcholinesterase inhibitor, its toxicological profile in mammals and other species, and its environmental fate. This document is intended for researchers, scientists, and professionals in drug development and agrochemical research, offering a detailed and authoritative resource on this significant, albeit now largely obsolete, insecticide.

Introduction: The Rise of Organophosphates and the Genesis of Morphothion

The mid-20th century marked a pivotal era in the development of synthetic pesticides, driven by the need for increased agricultural productivity. Following the discovery of the insecticidal properties of organophosphorus compounds in the 1930s and their subsequent development during and after World War II, a new generation of chemical pest control agents emerged.[1][2]

These compounds, known as organophosphates, offered high efficacy against a broad spectrum of insect pests. It was within this scientific and industrial landscape that Sandoz AG, a Swiss chemical and pharmaceutical company, embarked on its own agrochemical research, leading to the development of several new insecticides.[3][4]

Morphothion, an organothiophosphate insecticide, was one such product of this era, discovered in the 1960s.[5] It was developed as a contact and stomach poison with systemic properties, effective against a range of sucking and biting insects in various crops. Though now considered largely obsolete in many parts of the world, a technical examination of **Morphothion** provides valuable insights into the structure-activity relationships, toxicological properties, and environmental behavior of this class of insecticides.

Historical Development at Sandoz AG

While the precise timeline and individual researchers behind the discovery of **Morphothion** at Sandoz are not extensively documented in readily available literature, the company's foray into agrochemicals began in the 1940s.[3] The first pesticide developed by Sandoz was Copper Sandoz, introduced in 1943.[3] This initial step into the agrochemical field laid the groundwork for further research and development in the subsequent decades. The 1960s were a period of significant expansion for Sandoz, including the acquisition of Biochemie GmbH in 1963, which bolstered its production capabilities.[3] It was during this period of growth and diversification that Sandoz's research and development efforts in insecticides intensified, leading to the synthesis and characterization of **Morphothion**.

Chemical and Physical Properties

A thorough understanding of the chemical and physical properties of **Morphothion** is fundamental to comprehending its biological activity and environmental distribution.

Property	Value	Source
IUPAC Name	O,O-dimethyl S-morpholinocarbonylmethyl phosphorodithioate	[5]
CAS Number	144-41-2	[1]
Molecular Formula	C8H16NO4PS2	[1]
Molecular Weight	285.33 g/mol	[5]
Physical State	White crystalline solid	[5]
Boiling Point	401.1°C at 760 mmHg	[2]
Flash Point	196.4°C	[2]
Vapor Pressure	1.21E-06 mmHg at 25°C	[2]
Density	1.348 g/cm ³	[2]

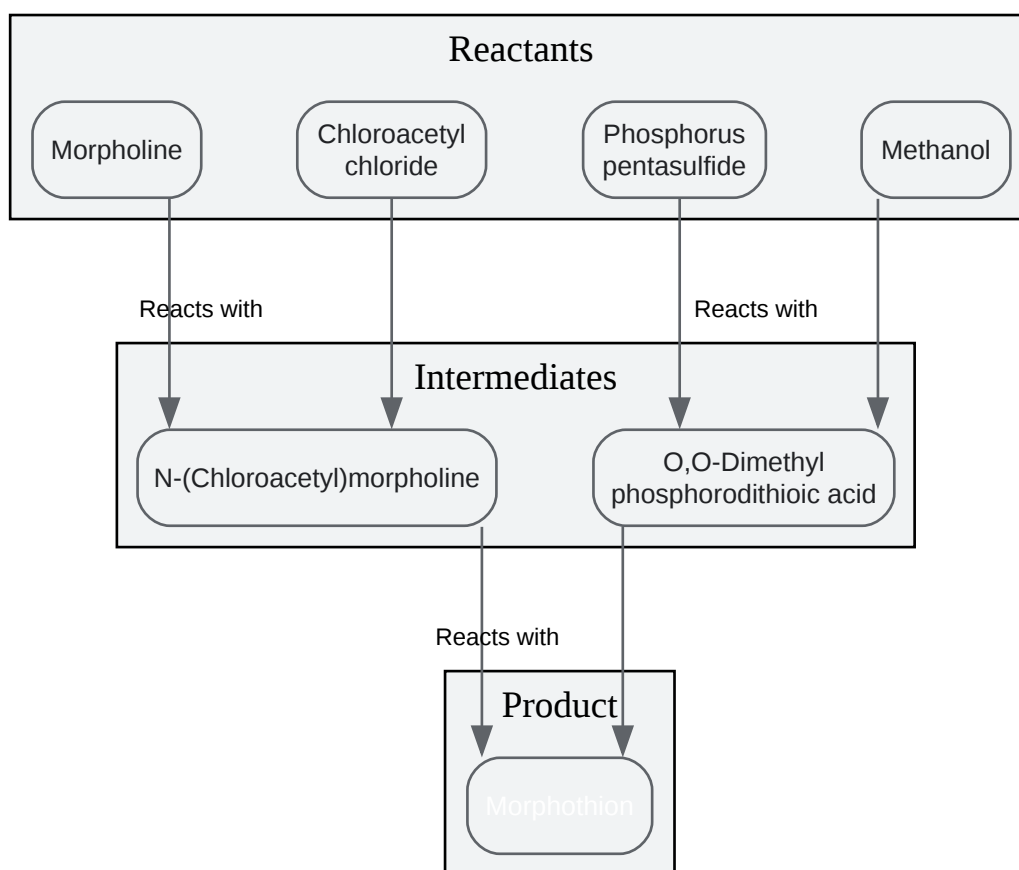
Synthesis of Morphothion

The synthesis of **Morphothion** involves a multi-step process culminating in the formation of the active phosphorodithioate ester. While a specific, detailed industrial synthesis protocol is proprietary, a plausible and commonly employed synthetic route for S-substituted O,O-dimethyl phosphorodithioates can be outlined.

Proposed Synthesis Pathway

The commercial production of **Morphothion** is achieved through the esterification of dimethyl phosphorodithioic acid with a morpholinocarbonylmethyl thiol intermediate.[5] The synthesis commences with the preparation of 2-(morpholin-4-yl)acetyl chloride. This intermediate is then reacted with dimethyl phosphorodithioate in a controlled environment, typically using an organic solvent such as toluene or dichloromethane.[5] A base, commonly triethylamine, is utilized to neutralize the byproducts of the reaction and drive the process to completion.[5]

Diagram: Proposed Synthesis of **Morphothion**



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Caption: A simplified workflow for the proposed synthesis of **Morphothion**.

Experimental Protocol: General Synthesis of S-substituted O,O-dimethyl phosphorodithioates

This protocol provides a general methodology for the synthesis of S-substituted O,O-dimethyl phosphorodithioates, which is analogous to the synthesis of **Morphothion**.

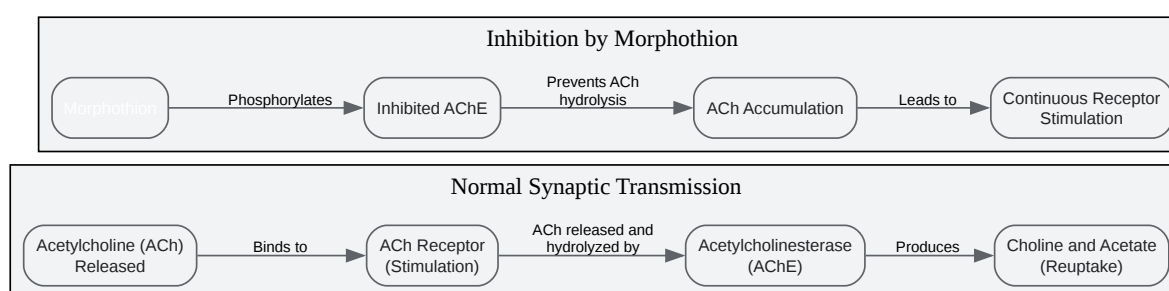
- Preparation of O,O-Dimethyl phosphorodithioic acid: Phosphorus pentasulfide is reacted with methanol in an inert solvent (e.g., toluene) under controlled temperature conditions. The reaction is typically exothermic and requires careful addition of methanol.
- Formation of the Chloroacetamide Intermediate: Morpholine is reacted with chloroacetyl chloride in the presence of a base (e.g., triethylamine) to form N-(2-chloroacetyl)morpholine.

- **Coupling Reaction:** The O,O-Dimethyl phosphorodithioic acid is then reacted with N-(2-chloroacetyl)morpholine in the presence of a base (e.g., potassium carbonate) in a suitable solvent (e.g., acetone). The reaction mixture is typically stirred at room temperature or with gentle heating to drive the reaction to completion.
- **Workup and Purification:** The reaction mixture is filtered to remove inorganic salts. The filtrate is then washed with water and brine, dried over an anhydrous salt (e.g., sodium sulfate), and the solvent is removed under reduced pressure. The resulting crude product can be purified by crystallization or column chromatography to yield pure **Morphothion**.

Mechanism of Action: Acetylcholinesterase Inhibition

Like other organophosphate insecticides, **Morphothion** exerts its toxic effects by inhibiting the enzyme acetylcholinesterase (AChE).[5] AChE is a critical enzyme in the nervous system of both insects and mammals, responsible for the hydrolysis of the neurotransmitter acetylcholine (ACh) into choline and acetic acid. This process terminates the nerve impulse at cholinergic synapses.

Diagram: Mechanism of Acetylcholinesterase Inhibition by **Morphothion**



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Caption: The inhibitory effect of **Morphothion** on normal synaptic function.

The inhibition of AChE by **Morphothion** is an irreversible phosphorylation of the serine hydroxyl group at the active site of the enzyme. This results in the accumulation of acetylcholine in the synaptic cleft, leading to continuous stimulation of cholinergic receptors. The overstimulation of these receptors in the central and peripheral nervous systems causes a cascade of toxic effects, including tremors, convulsions, paralysis, and ultimately, death in insects.

Experimental Protocol: Acetylcholinesterase Inhibition Assay

The Ellman assay is a widely used method for determining AChE activity and can be adapted to assess the inhibitory potential of compounds like **Morphothion**.

- Reagent Preparation:
 - Phosphate buffer (0.1 M, pH 8.0)
 - DTNB (5,5'-dithiobis-(2-nitrobenzoic acid)) solution
 - Acetylthiocholine iodide (ATCI) solution (substrate)
 - AChE enzyme solution (from a commercial source or tissue homogenate)
 - **Morphothion** solutions of varying concentrations.
- Assay Procedure (96-well plate format):
 - Add phosphate buffer to each well.
 - Add the **Morphothion** solution (or solvent control) to the respective wells.
 - Add the AChE enzyme solution to all wells except the blank.
 - Incubate for a defined period to allow for inhibitor-enzyme interaction.
 - Add the DTNB solution.
 - Initiate the reaction by adding the ATCI substrate.

- Data Acquisition and Analysis:
 - Measure the absorbance at 412 nm at regular intervals using a microplate reader.
 - The rate of change in absorbance is proportional to the AChE activity.
 - Calculate the percentage of inhibition for each **Morphothion** concentration compared to the control.
 - Determine the IC50 value (the concentration of inhibitor that causes 50% inhibition of enzyme activity).

Toxicology

The toxicity of **Morphothion**, like other organophosphates, is primarily due to its inhibition of acetylcholinesterase. It is classified as a toxic substance if swallowed, in contact with skin, or if inhaled.[6]

Acute Toxicity

Species	Route of Exposure	LD50 Value	Source
Rat	Oral	190 mg/kg	[6]
Rat	Dermal	283 mg/kg	[6]

Chronic Toxicity

Long-term exposure to organophosphates can lead to a condition known as organophosphate-induced delayed polyneuropathy (OPIDP), which is characterized by damage to peripheral nerves. However, specific data on the chronic toxicity of **Morphothion** is limited.

Ecotoxicity

Morphothion is classified as very toxic to aquatic life with long-lasting effects.[6] This high toxicity to non-target aquatic organisms is a significant environmental concern. Specific ecotoxicity data for various species are crucial for a comprehensive risk assessment, though detailed published values for **Morphothion** are scarce.

Environmental Fate

The persistence and degradation of **Morphothion** in the environment are key factors in determining its overall environmental impact. Organothiophosphate insecticides are subject to several degradation processes.

Hydrolysis

Hydrolysis is a major pathway for the degradation of organophosphates in the environment, particularly in water and moist soil. The rate of hydrolysis is influenced by pH and temperature. Generally, hydrolysis is more rapid under alkaline conditions.

Biodegradation

Soil microorganisms play a significant role in the degradation of organophosphate insecticides. The rate of biodegradation depends on various factors, including soil type, organic matter content, temperature, and moisture.[7]

Photolysis

Sunlight can also contribute to the degradation of pesticides on plant surfaces and in the upper layers of water bodies. The extent of photolysis depends on the wavelength and intensity of light and the presence of photosensitizing agents.

The environmental half-life of a pesticide is the time it takes for 50% of the applied amount to dissipate or degrade. Specific half-life data for **Morphothion** in different environmental compartments are not readily available in recent literature, reflecting its diminished use. However, based on the behavior of similar organothiophosphates, it is expected to have a moderate persistence in the environment.

Metabolism and Biotransformation

The metabolism of **Morphothion** in living organisms is a critical determinant of its toxicity and persistence. The biotransformation of organophosphates generally involves two phases of reactions.[8]

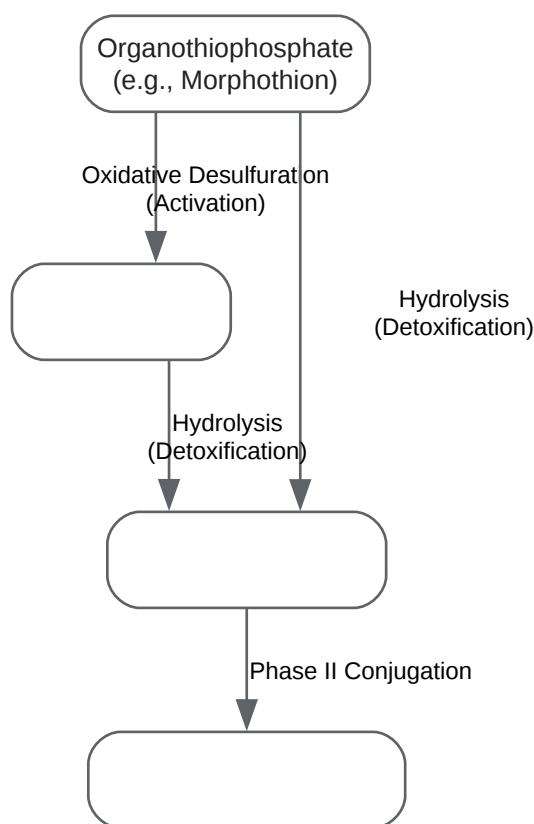
Phase I Metabolism

Phase I reactions typically involve oxidation, reduction, or hydrolysis.[8] For organothiophosphates like **Morphothion**, a key activation step is oxidative desulfuration, where the P=S bond is converted to a P=O bond by cytochrome P450 enzymes. This creates the "oxon" analogue, which is a much more potent inhibitor of acetylcholinesterase. Hydrolysis of the ester linkages by esterases is a major detoxification pathway.[6]

Phase II Metabolism

Phase II reactions involve the conjugation of the parent compound or its Phase I metabolites with endogenous molecules, such as glutathione, glucuronic acid, or sulfate.[8] These conjugation reactions increase the water solubility of the compounds, facilitating their excretion from the body.

Diagram: General Metabolic Pathways of Organothiophosphate Insecticides



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Caption: An overview of the primary metabolic transformations of organothiophosphate insecticides.

Analytical Methods for Residue Detection

The detection of **Morphothion** residues in environmental and biological samples is essential for monitoring and regulatory purposes. Various analytical techniques can be employed for this purpose.

- Gas Chromatography (GC): GC coupled with a flame photometric detector (FPD) or a mass spectrometer (MS) is a common method for the analysis of organophosphate pesticide residues.
- High-Performance Liquid Chromatography (HPLC): HPLC with UV or MS detection can also be used for the separation and quantification of **Morphothion** and its metabolites.

Sample preparation typically involves extraction with an organic solvent, followed by a cleanup step to remove interfering substances. Solid-phase extraction (SPE) is a widely used technique for sample cleanup and concentration.

Conclusion

Morphothion represents a significant chapter in the history of organophosphate insecticides. Its development by Sandoz AG in the 1960s was a part of the broader scientific endeavor to enhance agricultural productivity through chemical pest control. While its use has declined due to concerns about its toxicity and environmental impact, the study of **Morphothion** continues to provide valuable knowledge for the development of safer and more selective insecticides. This technical guide has provided a detailed overview of its history, chemistry, mechanism of action, toxicology, and environmental fate, serving as a comprehensive resource for the scientific community.

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